Trixolane: A Comprehensive Technical Guide to Synthesis and Chemical Properties

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Compound of Interest

Compound Name:	*Trixolane*
CAS No.:	*47420-28-0*
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This technical guide provides an in-depth overview of the synthesis pathways and chemical properties of **trixolane**s, a class of compounds containing a 1,2,4-trioxolane ring. These molecules, particularly synthetic ozonides, have garnered significant attention as potent antimalarial agents, representing a promising therapeutic class in the face of emerging drug resistance. This document details the synthetic methodologies, key chemical characteristics, and the underlying mechanism of action that make **trixolane**s a compelling subject of research and development.

Introduction to Trixolanes

Trixolanes are heterocyclic compounds featuring a five-membered ring containing three oxygen atoms, with two being adjacent (a peroxide linkage). The 1,2,4-trioxolane structure is the hallmark of synthetic antimalarial peroxides, developed to mimic the pharmacophore of the natural product artemisinin.[1][2] The endoperoxide bridge within the trioxolane ring is the critical functional group responsible for their biological activity.[1][3] Prominent examples of trioxolane-based antimalarial drug candidates include arterolane and artefenomel (OZ439).[4]

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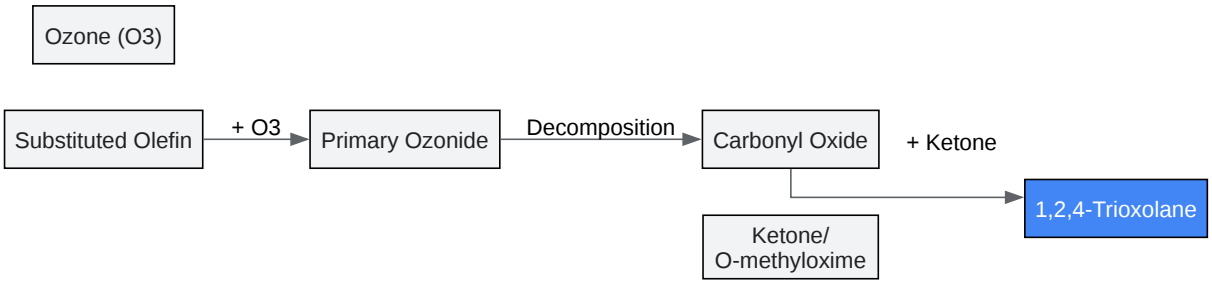
The primary mechanism of action involves the iron-mediated cleavage of the endoperoxide bond within the malaria parasite, leading to the generation of reactive oxygen species and subsequent cell death.

Synthesis Pathways

The cornerstone of 1,2,4-trioxolane synthesis is the Griesbaum co-ozonolysis reaction. This versatile reaction allows for the stereocontrolled formation of the trioxolane ring from readily available starting materials.

2.1. General Griesbaum Co-ozonolysis Workflow

The Griesbaum co-ozonolysis involves the reaction of an olefin with ozone in the presence of a ketone. The reaction proceeds through the formation of a primary ozonide, which then decomposes to a carbonyl oxide and a ketone. A subsequent [3+2] cycloaddition between the carbonyl oxide and a ketone (or an O-methyloxime precursor) yields the final 1,2,4-trioxolane.



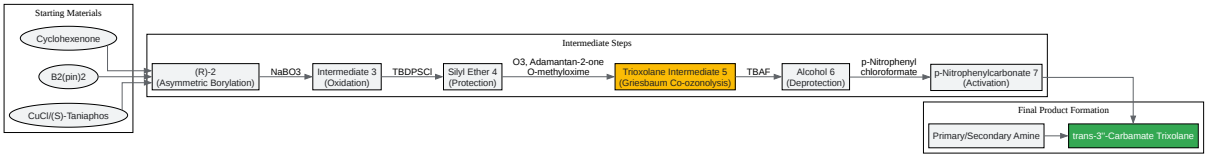
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Figure 1: Generalized Griesbaum Co-ozonolysis Workflow.

2.2. Enantioselective Synthesis of a trans-3''-Substituted **Trixolane** Analogue

A key strategy for developing potent and selective **trixolane** antimalarials involves the stereocontrolled synthesis of specific diastereomers. The following pathway describes an enantioselective synthesis of a trans-3''-carbamate-substituted trioxolane.

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Figure 2: Enantioselective Synthesis of a trans-3''-Carbamate **Trixolane**.

Experimental Protocols

3.1. General Procedure for Griesbaum Co-ozonolysis

This protocol is adapted from the synthesis of related trioxolane analogues.

- A solution of the substituted cyclohexene silyl ether (1 equivalent) and adamantan-2-one O-methyloxime (2 equivalents) in a suitable solvent (e.g., CCl_4 or dichloromethane) is cooled to -78 °C.
- Ozone is bubbled through the solution until a persistent blue color is observed, indicating the consumption of the starting material.
- The reaction mixture is purged with an inert gas (e.g., nitrogen or argon) to remove excess ozone.
- The solvent is removed under reduced pressure.

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- The crude product is purified by flash column chromatography on silica gel to yield the desired 1,2,4-trioxolane intermediate.

3.2. Synthesis of (1R,3”R)-Dispiro[adamantane-2,3’-trioxolane-5’,1”-cyclohexan]-3”-yl morpholine-4-carboxylate (8f)

The following is an example of a specific experimental protocol for the synthesis of a **trixolane** carbamate derivative.

- To a solution of the activated p-nitrophenylcarbonate intermediate (1 equivalent) in a suitable solvent (e.g., dichloromethane), morpholine (2.5 equivalents) is added.
- The reaction is stirred at room temperature for a specified time (e.g., 3.5 hours).
- The reaction progress is monitored by thin-layer chromatography.
- Upon completion, the reaction mixture is concentrated and purified by flash column chromatography (e.g., using a silica gel cartridge with a gradient of ethyl acetate in hexanes) to afford the final carbamate product as a colorless oil.

Chemical Properties

The chemical properties of **trixolane**s are critical to their pharmacokinetic and pharmacodynamic profiles. Key properties include molecular weight, lipophilicity (logP/logD), solubility, and stability.

4.1. Physicochemical Properties of 1,2,4-Trioxolane

The parent 1,2,4-trioxolane is a simple heterocyclic compound. Its properties, as computed by PubChem, are summarized below.

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Property	Value	Source
Molecular Formula	$C_2H_4O_3$	
Molecular Weight	76.05 g/mol	
XLogP3-AA	-0.1	
Hydrogen Bond Donor Count	0	
Hydrogen Bond Acceptor Count	3	
Exact Mass	76.016043985 Da	

4.2. Structure-Activity and Structure-Property Relationships

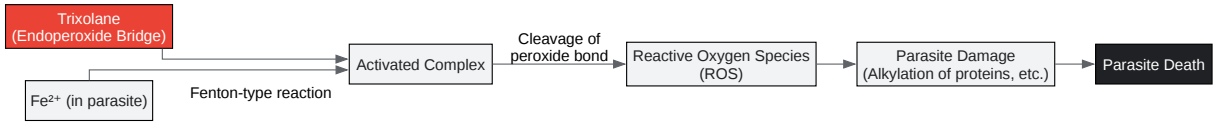
For antimalarial trioxolanes, the substituents on the cyclohexane ring significantly influence the drug-like properties.

- Lipophilicity: More lipophilic trioxolanes have shown better oral activity, although this can be associated with poor aqueous solubility.
- Solubility: Poor aqueous solubility is a challenge in the formulation of some trioxolane candidates, such as artefenomel.
- Metabolic Stability: High plasma clearance values for some trioxolanes suggest potential metabolic instability. The side chains are often modified to improve metabolic stability, for instance, by introducing carbamate groups.
- Stereochemistry: The stereochemistry of the substituents on the cyclohexane ring is crucial for antimalarial activity. The trans configuration of 3''-substituted trioxolanes can be more stable and exhibit potent efficacy.

Mechanism of Action: The Role of Ferrous Iron

The antimalarial activity of **trioxolane**s is contingent upon the presence of ferrous iron (Fe^{2+}), which is abundant in the malaria parasite due to hemoglobin digestion.

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Figure 3: Iron-Mediated Activation of **Trixolane**s.

The interaction between the trioxolane and ferrous iron is believed to be a Fenton-type reaction that leads to the reductive cleavage of the O-O bond. This process generates highly reactive radical species that damage parasite macromolecules, leading to parasite death. The conformational dynamics of the trioxolane molecule can influence its reactivity with iron sources.

Conclusion

Trixolanes represent a vital class of synthetic antimalarial compounds with a clear mechanism of action and well-defined synthetic pathways. The Griesbaum co-ozonolysis reaction provides a robust and stereocontrolled method for their synthesis. Ongoing research focuses on optimizing the physicochemical and pharmacokinetic properties of **trixolane** analogues through modification of the substituents on the core structure to develop next-generation antimalarial drugs that can overcome existing resistance. This guide provides a foundational understanding for researchers and professionals engaged in the discovery and development of these important therapeutic agents.

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